5-(3-Chlorophenyl)-1H-indole CAS 481630-99-3 properties

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Compound of Interest

Compound Name:	*5-(3-Chlorophenyl)-1H-indole*
Cat. No.:	*B1646461*

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Technical Profile: 5-(3-Chlorophenyl)-1H-indole

CAS: 481630-99-3 Role: High-Value Pharmacophore / Kinase Inhibitor Intermediate[2]

Executive Summary

5-(3-Chlorophenyl)-1H-indole is a privileged biaryl scaffold used extensively in medicinal chemistry.[2] Unlike simple indoles, the 5-aryl substitution pattern orients the phenyl ring to interact with hydrophobic pockets in target proteins, particularly within the ATP-binding sites of kinases and the allosteric sites of G-Protein Coupled Receptors (GPCRs). This compound serves as a critical "hinge-binder" precursor, where the indole nitrogen forms hydrogen bonds with backbone residues (e.g., Glu/Leu in kinases), while the 3-chlorophenyl moiety occupies the hydrophobic "gatekeeper" region.

Chemical Identity & Physicochemical Profile[3][4][5][6][7][8][9][10]

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Property	Specification
Molecular Formula	$C_{14}H_{10}ClN$
Molecular Weight	227.69 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, CH_2Cl_2, Methanol; Insoluble in Water
LogP (Predicted)	~4.2 (Highly Lipophilic)
pKa (Indole NH)	~16.9 (Weakly acidic)
H-Bond Donors/Acceptors	1 Donor (NH) / 1 Acceptor (N lone pair - weak)

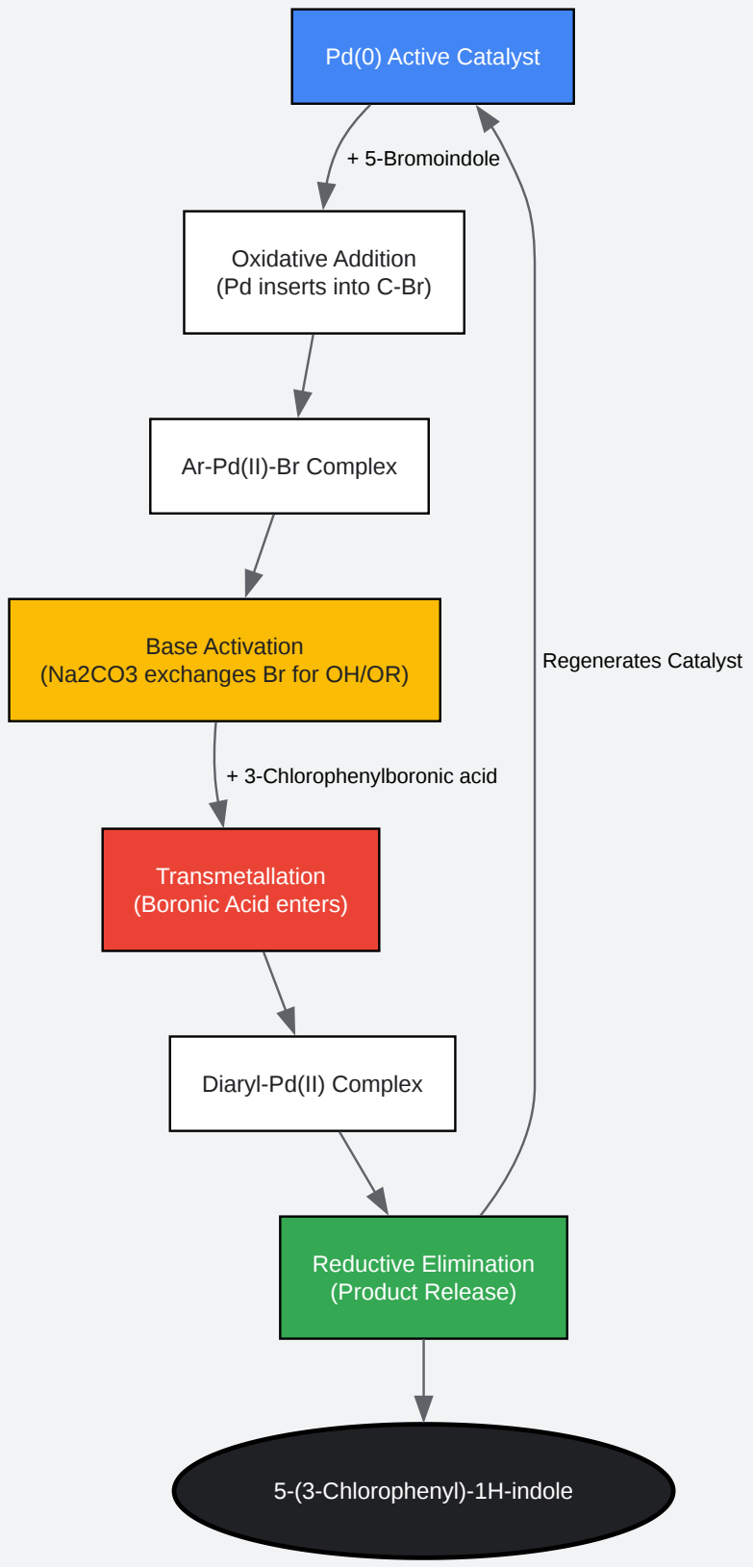
Synthetic Methodology: The Suzuki-Miyaura Protocol

The most authoritative and scalable route to CAS 481630-99-3 is the Suzuki-Miyaura Cross-Coupling of 5-bromoindole with 3-chlorophenylboronic acid.[2] This pathway is preferred over the Fischer Indole Synthesis for this target because it allows for late-stage diversification and avoids harsh acidic conditions that could degrade the chlorophenyl moiety.

Reaction Mechanism (Visualized)

The following directed graph illustrates the catalytic cycle specific to this synthesis, highlighting the critical oxidative addition and transmetallation steps.

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Figure 1: Catalytic cycle for the Pd-mediated synthesis of **5-(3-Chlorophenyl)-1H-indole**.[2]

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Validated Experimental Protocol

Objective: Synthesis of **5-(3-Chlorophenyl)-1H-indole** on a 10 mmol scale.

Reagents:

- 5-Bromoindole (1.96 g, 10 mmol)
- 3-Chlorophenylboronic acid (1.88 g, 12 mmol)
- $Pd(PPh_3)_4$ (578 mg, 0.5 mmol, 5 mol%)
- Sodium Carbonate (Na_2CO_3) (2M aqueous solution, 10 mL)
- Solvent: 1,4-Dioxane (40 mL)

Step-by-Step Workflow:

- Degassing (Critical): Charge a 100 mL Schlenk flask with 1,4-dioxane. Sparge with Argon for 15 minutes to remove dissolved oxygen (prevents homocoupling and catalyst oxidation).
- Assembly: Add 5-bromoindole, 3-chlorophenylboronic acid, and $Pd(PPh_3)_4$ under a positive stream of Argon.
- Activation: Add the degassed 2M Na_2CO_3 solution via syringe.
- Reflux: Heat the mixture to 90°C for 12–16 hours. Monitor by TLC (Eluent: 20% EtOAc/Hexanes). The starting material (Rf ~0.4) should disappear, replaced by a fluorescent product spot (Rf ~0.35).
- Work-up: Cool to room temperature. Dilute with EtOAc (50 mL) and wash with water (2 x 30 mL) followed by brine (30 mL). Dry organic layer over anhydrous Na_2SO_4.
- Purification: Concentrate in vacuo. Purify the residue via flash column chromatography on silica gel (Gradient: 0% → 15% EtOAc in Hexanes).
- Yield Expectation: 75–85% (1.7 – 1.9 g).

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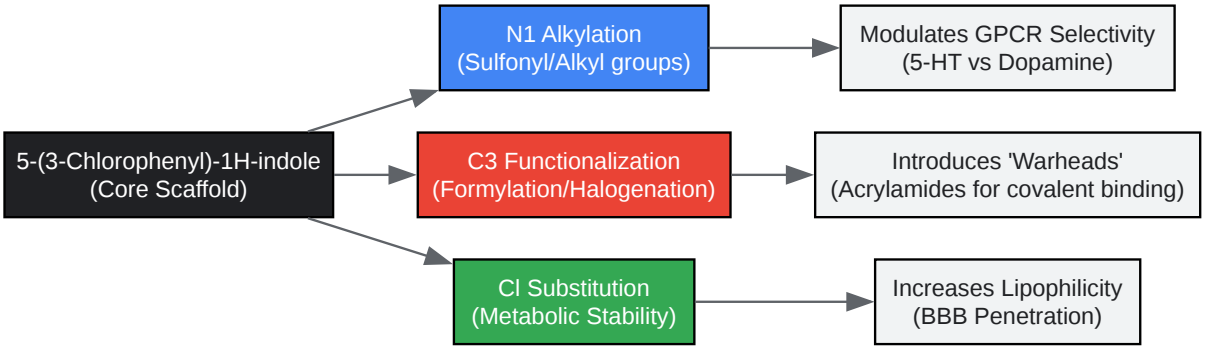
Medicinal Chemistry Applications

This compound is rarely the final drug; it is a Lead Scaffold. Its utility stems from the "Indole Vector" concept, where the 5-position substitution extends into specific protein sub-pockets.

Target Classes

- Kinase Inhibitors: The indole NH mimics the adenine NH of ATP, binding to the hinge region of kinases (e.g., c-Kit, FLT3). The 3-chlorophenyl group targets the hydrophobic "back pocket" often controlled by the gatekeeper residue.
- Serotonin Receptors (5-HT): 5-Arylindoles show high affinity for 5-HT_7 and 5-HT_2 receptors.[2] The chlorine atom enhances lipophilicity and metabolic stability against hydroxylation on the phenyl ring.
- Wnt/β-catenin Pathway: Derivatives of this scaffold have been identified as inhibitors of Dishevelled (DVL) proteins, disrupting protein-protein interactions essential for cancer cell proliferation.[2][3]

Structural Activity Relationship (SAR) Logic



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Figure 2: SAR decision tree for derivatizing the **5-(3-chlorophenyl)-1H-indole** scaffold.[2]

Analytical Characterization Standards

To validate the integrity of CAS 481630-99-3, the following spectral signatures must be confirmed:

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- ^{1}H NMR (400 MHz, DMSO-d_6):
  - δ 11.2 ppm (s, 1H): Indole NH (broad, exchangeable).
  - δ 7.85 ppm (s, 1H): H-4 of Indole (doublet-like, deshielded by the aryl ring).
  - δ 7.70 ppm (t, 1H): H-2' of Chlorophenyl (proton between Cl and bond).
  - δ 6.50 ppm (m, 1H): H-3 of Indole (characteristic high-field signal).
- ^{13}C NMR: Expect ~12 distinct carbon signals. The C-Cl carbon typically appears around 134 ppm.[2]
- Mass Spectrometry (ESI+): m/z = 228.05 $[M+H]^+$ (Characteristic 3:1 isotopic pattern due to ^{35}Cl/^{37}Cl).

Safety & Handling

- Hazard Class: Irritant (Skin/Eye/Respiratory).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Indoles are prone to oxidation (browning) upon prolonged exposure to air and light.
- Disposal: Halogenated organic waste streams. Do not mix with strong oxidizers.

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